

BMT-090605: A Comparative Analysis of Potency Against Other AAK1 Inhibitors

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Compound of Interest

Compound Name: BMT-090605

Cat. No.: B15607495

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive comparison of the AAK1 inhibitor **BMT-090605** with other notable inhibitors of the Adaptor-Associated Kinase 1 (AAK1). The data presented is compiled from various publicly available sources to facilitate an objective evaluation of their relative potencies.

AAK1 is a serine/threonine kinase that plays a crucial role in clathrin-mediated endocytosis, a fundamental cellular process for internalizing molecules from the cell surface. Its involvement in various signaling pathways has made it an attractive target for therapeutic intervention in several diseases, including neuropathic pain and viral infections. This guide focuses on the inhibitory activity of **BMT-090605** in relation to its counterparts, providing researchers with the necessary data to inform their discovery and development efforts.

Potency Comparison of AAK1 Inhibitors

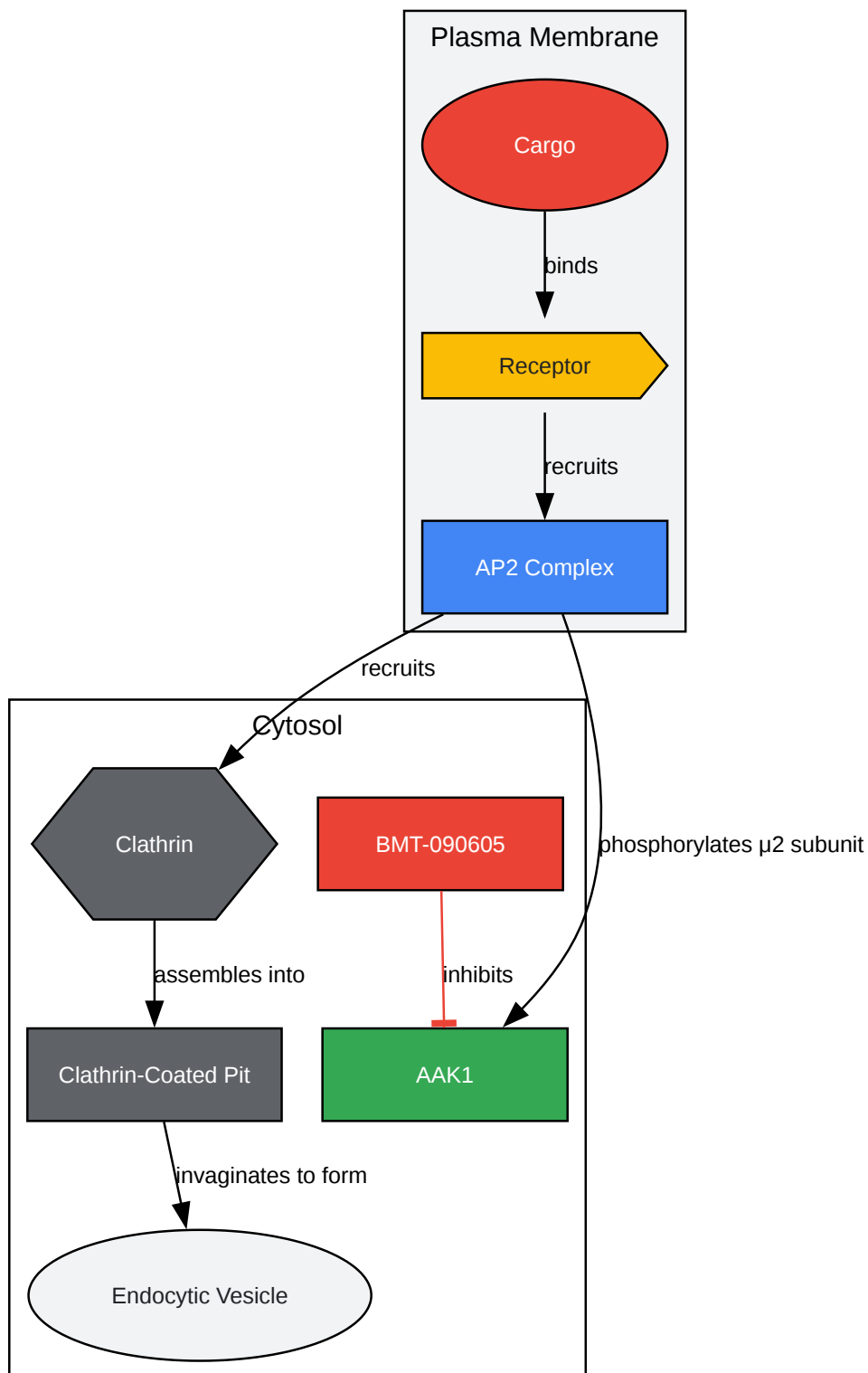
The following table summarizes the in vitro potency of **BMT-090605** and other selected AAK1 inhibitors. The data is presented as IC₅₀ (half-maximal inhibitory concentration) or K_i (inhibition constant) values, which are standard measures of a drug's effectiveness in inhibiting a specific biological or biochemical function. Lower values indicate higher potency.

Inhibitor	AAK1 IC50 (nM)	AAK1 Ki (nM)	Other Kinase Targets (IC50 in nM)
BMT-090605	0.6[1][2][3][4]	-	BIKE (45), GAK (60) [1][2][3][5][4]
SGC-AAK1-1	270[6]	9.1[6]	BMP2K (Ki = 17)
LP-935509	3.3[6]	0.9[6]	BIKE (14), GAK (320) [5][6]
BMS-986176 (LX-9211)	2[6]	-	-
BMT-124110	0.9[6]	-	BIKE (17), GAK (99) [5][6]
BMS-901715	3.3	-	-
HW161023	5.4	-	-
AAK1-IN-2 TFA	5.8[6]	-	-
AAK1-IN-10	9.62	-	-
AAK1-IN-9	10.92[5]	-	-
BMS-911172	12	-	-
TIM-098a	240[7]	-	-

AAK1 Signaling Pathway in Clathrin-Mediated Endocytosis

The following diagram illustrates the central role of AAK1 in the process of clathrin-mediated endocytosis. AAK1 phosphorylates the μ 2 subunit of the AP2 adaptor complex, a critical step for the recruitment of cargo and the subsequent formation of clathrin-coated pits.

AAK1's Role in Clathrin-Mediated Endocytosis

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AAK1's Role in Clathrin-Mediated Endocytosis

Experimental Protocols

The potency of AAK1 inhibitors is commonly determined using various in vitro assays. The following sections describe the general principles of the key experimental methods cited in the literature.

Time-Resolved Fluorescence Resonance Energy Transfer (TR-FRET) Binding Assay

This assay measures the binding of an inhibitor to the AAK1 kinase domain.

- Principle: The assay relies on the transfer of energy between a donor fluorophore (e.g., Europium-labeled anti-tag antibody that binds to the kinase) and an acceptor fluorophore (e.g., a fluorescently labeled tracer that binds to the ATP-binding site of the kinase). When the donor and acceptor are in close proximity (i.e., the tracer is bound to the kinase), excitation of the donor results in energy transfer and emission from the acceptor. A test compound that binds to the AAK1 ATP-binding site will displace the tracer, leading to a decrease in the FRET signal.
- General Procedure:
 - A mixture of AAK1 enzyme and a Europium-labeled anti-tag antibody is prepared in an assay buffer.
 - Serial dilutions of the test inhibitor (e.g., **BMT-090605**) are added to the wells of a microplate.
 - The kinase/antibody mixture is added to the wells.
 - A fluorescently labeled AAK1 tracer is added to initiate the binding reaction.
 - After incubation, the plate is read on a TR-FRET-capable plate reader, measuring the emission at both the donor and acceptor wavelengths.
 - The ratio of acceptor to donor emission is calculated, and IC₅₀ values are determined by plotting the signal against the inhibitor concentration.

NanoBRET™ Target Engagement Intracellular Kinase Assay

This assay measures the binding of an inhibitor to AAK1 within living cells.

- Principle: The assay utilizes Bioluminescence Resonance Energy Transfer (BRET), a proximity-based assay that measures the energy transfer between a bioluminescent donor (NanoLuc® luciferase fused to AAK1) and a fluorescent acceptor (a cell-permeable fluorescent tracer that binds to the kinase's ATP pocket). Compound binding to the AAK1-NanoLuc® fusion protein displaces the tracer, leading to a loss of BRET signal.
- General Procedure:[\[2\]](#)[\[8\]](#)[\[9\]](#)
 - HEK293 cells are transiently transfected with a vector expressing a NanoLuc®-AAK1 fusion protein.
 - The transfected cells are seeded into multi-well plates.
 - The cells are treated with the NanoBRET™ tracer and varying concentrations of the test inhibitor.
 - After an incubation period, the NanoBRET™ substrate is added to measure the BRET signal using a luminometer capable of detecting both donor and acceptor wavelengths.
 - IC50 values are calculated from the dose-response curves of the BRET ratio versus inhibitor concentration.

Split Luciferase Complementation Assay

This assay can be adapted to measure the inhibition of AAK1 activity by assessing its interaction with a substrate or downstream effector.

- Principle: Two proteins of interest (e.g., AAK1 and a binding partner) are fused to complementary, non-functional fragments of a luciferase enzyme. If the two proteins interact, the luciferase fragments are brought into close proximity, reconstituting an active enzyme that generates a luminescent signal in the presence of its substrate. An inhibitor that disrupts this interaction will lead to a decrease in the luminescent signal.

- General Procedure:[10][11][12][13][14]
 - Expression vectors for the two fusion proteins (e.g., AAK1-N-terminal luciferase and binding partner-C-terminal luciferase) are constructed.
 - These vectors are co-transfected into a suitable cell line.
 - The cells are then treated with various concentrations of the test inhibitor.
 - After incubation, the cells are lysed, and the luciferase substrate is added.
 - The luminescence is measured using a luminometer.
 - A decrease in luminescence in the presence of the inhibitor indicates disruption of the protein-protein interaction.

Conclusion

The data presented in this guide demonstrates that **BMT-090605** is a highly potent AAK1 inhibitor, exhibiting sub-nanomolar IC₅₀ values. When compared to other well-characterized AAK1 inhibitors, **BMT-090605** stands out for its exceptional potency. Researchers should consider the selectivity profile of each inhibitor, as off-target effects can influence experimental outcomes. The choice of inhibitor will ultimately depend on the specific requirements of the research, including the desired potency, selectivity, and the experimental system being used. The provided experimental methodologies offer a foundational understanding of how the potency of these compounds is assessed, enabling researchers to better interpret and contextualize the available data.

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